

# C24-Ceramide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C24-Ceramide

Cat. No.: B561733

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Ceramides are a class of lipid molecules composed of a sphingosine backbone linked to a fatty acid. They are integral components of cellular membranes and play crucial roles as signaling molecules in a variety of cellular processes, including apoptosis, cell proliferation, and inflammation. **C24-Ceramide** (N-lignoceroylsphingosine), characterized by a 24-carbon fatty acid chain, is one of the most abundant long-chain ceramides in mammalian cells. Its unique physicochemical properties, particularly its hydrophobicity, influence its biological functions and present challenges and opportunities for its therapeutic application. This guide provides an in-depth overview of the physicochemical properties, biological roles, and experimental considerations for **C24-Ceramide**.

## Physicochemical Properties

The distinct biophysical characteristics of **C24-Ceramide** underpin its biological activity and influence its behavior in experimental settings. Key physicochemical properties are summarized in the table below.

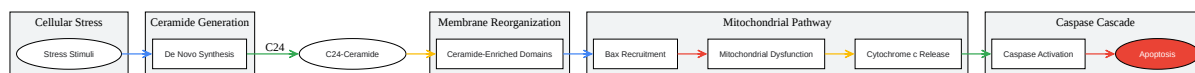
Property	Value	Reference
Molecular Formula	C42H83NO3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	650.11 g/mol	
CAS Number	34435-05-7	
Appearance	Crystalline solid	
Melting Point	93-95 °C	
Solubility	Insoluble in water. Slightly soluble in chloroform and methanol. Soluble in organic solvents like ethanol, DMSO, and dimethylformamide (DMF).	

## Biological Signaling Pathways

**C24-Ceramide** is a key player in various signaling cascades, most notably those governing apoptosis and inflammation. Its accumulation within the cell can trigger profound cellular responses.

### Apoptosis Signaling

**C24-Ceramide** is a well-established pro-apoptotic lipid. Its generation, often in response to cellular stress, can initiate a cascade of events leading to programmed cell death. One of the key mechanisms involves the formation of ceramide-enriched membrane domains, which can facilitate the recruitment and activation of downstream effectors like Bax, leading to mitochondrial dysfunction and the release of pro-apoptotic factors. The de novo synthesis of C16 and **C24-ceramides** has been shown to contribute to spontaneous neutrophil apoptosis through the activation of caspases.

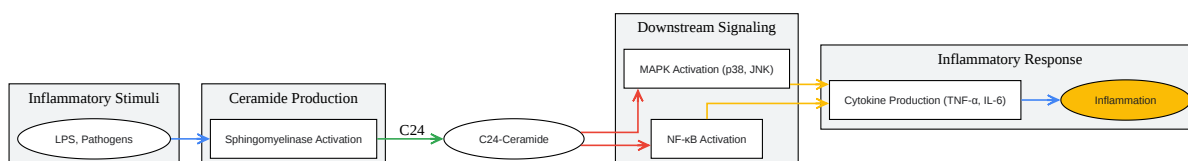


[Click to download full resolution via product page](#)

### C24-Ceramide Mediated Apoptosis Signaling Pathway

## Inflammation Signaling

**C24-Ceramide** also plays a significant role in inflammatory responses. It can modulate the production of inflammatory cytokines and influence the activity of immune cells. For instance, plasma levels of C24:1-ceramide have been positively correlated with the inflammatory marker IL-6. The very long fatty acid chains of ceramides like C24:0 and C24:1 are critical for GSL-mediated outside-in signaling in immune cells.



[Click to download full resolution via product page](#)

### C24-Ceramide in Inflammatory Signaling

## Role in Drug Development

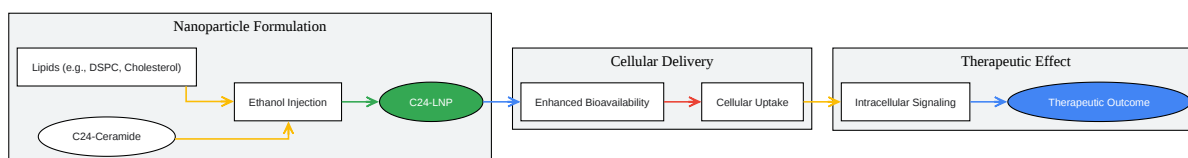
The pivotal role of **C24-Ceramide** in cell signaling makes it an attractive target for drug development, both as a therapeutic agent and as a component of drug delivery systems.

## Therapeutic Target

Given its pro-apoptotic properties, elevating intracellular **C24-Ceramide** levels is a potential strategy for cancer therapy. Conversely, inhibiting ceramide synthesis or promoting its degradation could be beneficial in diseases characterized by excessive apoptosis. Ceramide synthases, the enzymes responsible for producing ceramides of specific chain lengths, are being explored as therapeutic targets.

## Drug Delivery Systems

A major hurdle in utilizing **C24-Ceramide** therapeutically is its high hydrophobicity, which limits its bioavailability. To overcome this, various drug delivery systems are being developed. Ceramide-based lipid nanoparticles (LNPs) have shown promise in enhancing the aqueous stability and bioavailability of **C24-Ceramide**, facilitating its therapeutic effects in applications such as skin wound healing.



[Click to download full resolution via product page](#)

Workflow for **C24-Ceramide** Nanoparticle Drug Delivery

## Experimental Protocols

Precise and reliable methods for the extraction, purification, and analysis of **C24-Ceramide** are essential for research and development.

## Extraction and Purification

A common method for extracting lipids, including ceramides, from biological samples is a modified Bligh-Dyer extraction.

#### General Protocol:

- **Homogenization:** Homogenize the tissue or cell sample in a mixture of chloroform and methanol (typically 1:2, v/v).
- **Phase Separation:** Add chloroform and water to the homogenate to induce phase separation.
- **Lipid Extraction:** The lower organic phase, containing the lipids, is collected.
- **Drying:** The solvent is evaporated under a stream of nitrogen.
- **Purification:** The crude lipid extract can be further purified using techniques like solid-phase extraction (SPE) with silica gel columns to isolate the ceramide fraction.

## Analytical Methods

High-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for the sensitive and specific quantification of **C24-Ceramide**.

#### General LC-MS/MS Protocol:

- **Sample Preparation:** The extracted and purified lipid sample is reconstituted in a suitable solvent (e.g., methanol/chloroform).
- **Chromatographic Separation:** The sample is injected into an HPLC system equipped with a C8 or C18 reverse-phase column. A gradient elution with a mobile phase consisting of solvents like water with formic acid and an organic solvent mixture (e.g., acetonitrile/isopropanol with formic acid) is used to separate the different ceramide species.
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into the mass spectrometer. Electrospray ionization (ESI) in the positive ion mode is commonly used.
- **Quantification:** Quantification is achieved using multiple reaction monitoring (MRM), where specific precursor-to-product ion transitions for **C24-Ceramide** and an internal standard (e.g., a deuterated or odd-chain ceramide) are monitored.



[Click to download full resolution via product page](#)

### General Workflow for **C24-Ceramide** Analysis

## Conclusion

**C24-Ceramide** is a multifaceted lipid with significant implications for cellular function and disease. Its distinct physicochemical properties, particularly its long acyl chain and hydrophobicity, are central to its roles in apoptosis and inflammation. While its therapeutic potential is considerable, overcoming the challenges associated with its delivery is key to translating its biological activities into clinical applications. The continued development of advanced analytical techniques and novel delivery systems will be crucial in further elucidating the complex biology of **C24-Ceramide** and harnessing its therapeutic power.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. C24-Ceramide | C42H83NO3 | CID 5283571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. C24 Ceramide (d18:1/24:0) powder Avanti Polar Lipids [sigmaaldrich.com]
- 5. larodan.com [larodan.com]
- To cite this document: BenchChem. [C24-Ceramide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561733#physicochemical-properties-of-c24-ceramide]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)